

Technical Resource: Asulam-d3 Supplier and Purchasing Guide

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Compound of Interest

Compound Name: Asulam-d3

Cat. No.: B13841296

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This document provides a consolidated overview of suppliers for **Asulam-d3**, a deuterated isotopologue of the herbicide Asulam. It is intended for researchers, scientists, and drug development professionals who require this compound for analytical and research purposes, such as for use as an internal standard in mass spectrometry-based applications.

Disclaimer: The creation of an in-depth technical whitepaper, including novel experimental protocols and the elucidation of biological signaling pathways, is beyond the scope of this resource. Asulam is primarily known as a herbicide, and its deuterated form, **Asulam-d3**, is principally used as an analytical reference material. Detailed biological pathway information is not readily available. The information presented herein is focused on the procurement and sourcing of this chemical.

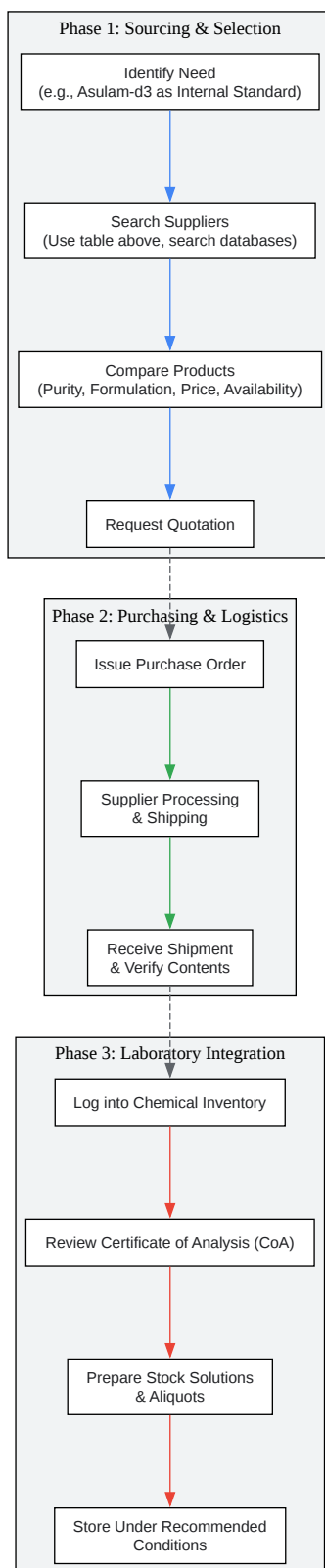
Supplier and Purchasing Information

The following table summarizes the available information for suppliers of **Asulam-d3**. Pricing and availability are subject to change and may require logging into the supplier's website or requesting a formal quote.

Supplier	Product Description	Catalog Number	Available Quantities / Formulations	Unlabeled CAS Number
Chiron	Asulam-d3 (methoxy-d3)	11246.8-100-AN	100 µg/mL in Acetonitrile (1 mL)	3337-71-1
LGC Standards	Asulam-d3 (methoxy-d3)	-	Inquire for details	3337-71-1
MedchemExpress	Asulam-d3	HY-W708304	Inquire for details	3337-71-1
CDN Isotopes	Asulam-d3 (methoxy-d3)	D-7531	5 mg, 10 mg (Solid)	3337-71-1
ESSLAB (Distributor for Chiron)	Asulam-d3 (methoxy-d3)	11246.8-100-AN	100 µg/mL in Acetonitrile (1 mL)	3337-71-1
Fisher Scientific	Asulam-d3 (methoxy-d3)	-	2.5 mg	-

Experimental Workflow: Procurement of a Chemical Reference Standard

The process of acquiring a chemical reference standard like **Asulam-d3** for research purposes follows a structured workflow. This ensures proper sourcing, documentation, and laboratory integration. The diagram below illustrates the key stages of this procurement process.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com